

8-Hydroxyquinaldine chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 8-Hydroxyquinaldine

Cat. No.: B167061

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An In-depth Technical Guide to **8-Hydroxyquinaldine**

Introduction

8-Hydroxyquinaldine, also known by its IUPAC name 2-methylquinolin-8-ol, is a heterocyclic organic compound derived from quinoline.^{[1][2]} It is characterized by a quinoline structure with a hydroxyl group at the 8-position and a methyl group at the 2-position.^[1] This compound appears as a beige to brown crystalline powder with a phenolic odor.^{[3][4]} While insoluble in water, it is soluble in organic solvents such as hot alcohol, ether, and benzene.^{[3][4]}

8-Hydroxyquinaldine and its derivatives are significant in various scientific fields due to their wide range of biological activities, including antimicrobial, anticancer, and antifungal effects.^{[5][6][7]} A key feature of this molecule is its ability to act as a chelating agent, forming stable complexes with numerous metal ions.^[1] This property makes it a valuable reagent in analytical chemistry for the separation and determination of metals.^[1] Furthermore, it serves as a crucial intermediate in the synthesis of dyes, pigments, and various pharmaceutical compounds, including antiseptic and anti-inflammatory agents.^{[1][4]}

Chemical Structure and Identifiers

The structure of **8-Hydroxyquinaldine** consists of a fused pyridine and benzene ring system, forming a quinoline core. The hydroxyl (-OH) group at position C8 and the methyl (-CH₃) group at position C2 are key to its chemical reactivity and biological function.

- IUPAC Name: 2-methylquinolin-8-ol[2]
- Synonyms: 8-Hydroxy-2-methylquinoline, 2-Methyl-8-quinolol, 2-Methyloxine[2][8]
- CAS Number: 826-81-3[4]
- Molecular Formula: C₁₀H₉NO[4]
- SMILES: CC1=NC2=C(C=CC=C2O)C=C1[2]
- InChI: 1S/C10H9NO/c1-7-5-6-8-3-2-4-9(12)10(8)11-7/h2-6,12H,1H3[2]
- InChIKey: NBYLBWHHTUWMER-UHFFFAOYSA-N[2]

Physicochemical Properties

The quantitative physicochemical properties of **8-Hydroxyquinaldine** are summarized in the table below, providing essential data for researchers in handling, formulation, and experimental design.

Property	Value	Source(s)
Molecular Weight	159.18 g/mol	[4][9]
Appearance	Beige to brown crystalline powder	[1][3][4]
Melting Point	71-73 °C	[3][4]
Boiling Point	267 °C (at atmospheric pressure)	[3][4]
64-65 °C (at 0.2 Torr)	[10]	
Solubility	Water: 0.366 g/L (at 20°C), 0.4 g/L	[1][3][4]
Chloroform: 466 g/L (at 20°C)	[3]	
Soluble in hot alcohol, ether, benzene	[3][4]	
pKa	pK ₁ : 5.55 (+1); pK ₂ : 10.31 (0) (at 25°C)	[1][4]
Flash Point	139 °C	[4][11]
Density	~1.12 g/cm ³ (rough estimate)	[4]

Experimental Protocols

Synthesis of 8-Hydroxyquinaldine

A common method for the synthesis of **8-hydroxyquinaldine** is the Skraup-type reaction involving the condensation of 2-aminophenol with crotonaldehyde.[3]

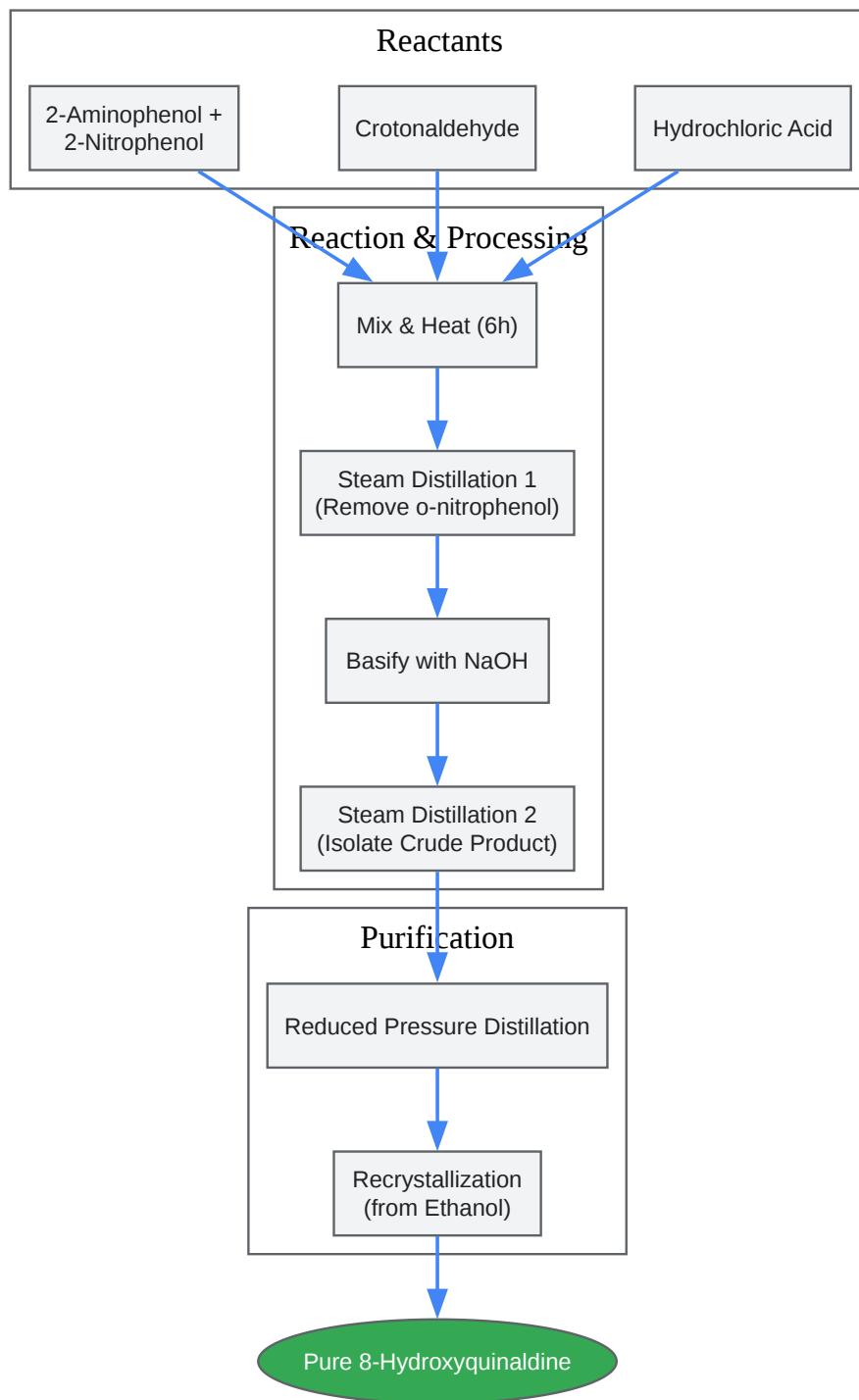
Materials:

- 2-Aminophenol
- 2-Nitrophenol
- Hydrochloric acid

- Crotonaldehyde
- Sodium hydroxide solution
- Ethanol

Methodology:

- A homogenous mixture of 2-aminophenol and 2-nitrophenol is prepared, and hydrochloric acid is added.
- Crotonaldehyde is added to the mixture under constant stirring.[3]
- The reaction mixture is heated for 6 hours and then left to stand overnight, allowing the condensation reaction to complete.[3]
- Following the reaction, the unreacted o-nitrophenol is removed from the mixture via steam distillation.[3]
- The residual solution is made weakly basic by the addition of a sodium hydroxide solution.
- The crude **8-Hydroxyquinaldine** is then isolated from the basified solution by a second steam distillation.[3]
- For purification, the crude product is first distilled under reduced pressure.[3]
- Finally, the distilled product is recrystallized from ethanol to yield pure **8-hydroxyquinaldine**. [3]



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Caption: Synthesis and purification workflow for **8-Hydroxyquinaldine**.

Applications and Biological Activity

8-Hydroxyquinaldine is a versatile compound with a broad spectrum of applications rooted in its chemical structure and chelating ability.

Analytical Chemistry

Due to its capacity to form stable, often colored, and insoluble complexes with various metal ions, **8-hydroxyquinaldine** is utilized as an analytical reagent for the extraction, separation, and gravimetric or spectrophotometric determination of metals.[\[1\]](#)

Pharmaceutical and Medicinal Chemistry

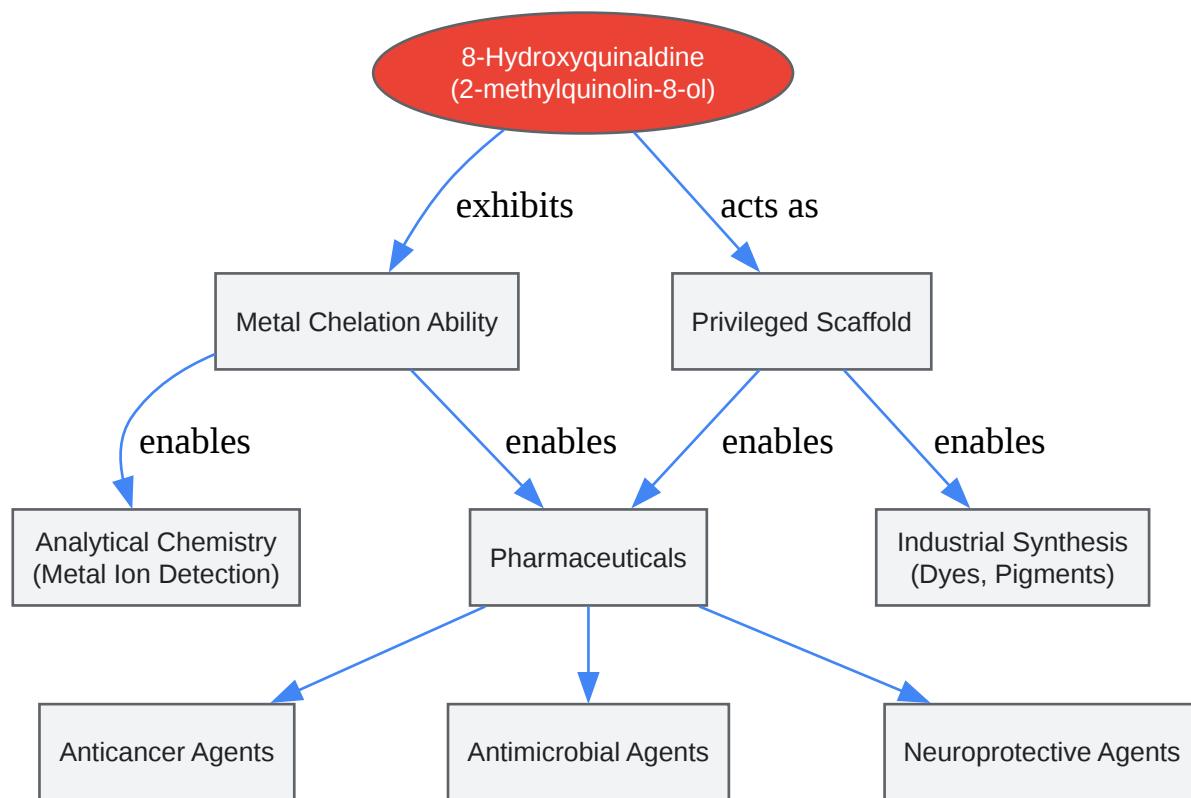
The 8-hydroxyquinoline scaffold is recognized as a "privileged structure" in medicinal chemistry.[\[5\]](#)[\[6\]](#)[\[12\]](#) Derivatives, including **8-hydroxyquinaldine**, exhibit a wide array of pharmacological activities:

- Anticancer Activity: Some derivatives have been synthesized and investigated as novel antitumor agents.[\[13\]](#)
- Antimicrobial and Antifungal Activity: The compound shows fungicidal properties and is a precursor for various antimicrobial agents.[\[4\]](#)[\[5\]](#) 2-Methyl-8-quinolinol has been specifically noted for its fungicidal properties.[\[4\]](#)
- Neuroprotective Agents: As a lipophilic metal chelator, it has been explored in the context of neurodegenerative diseases like Alzheimer's, where metal ion dyshomeostasis is implicated.[\[5\]](#)[\[14\]](#)

Industrial and Synthetic Chemistry

It serves as a key building block and intermediate in the synthesis of more complex molecules, including:

- Dyes and pigments[\[4\]](#)
- Specialized polymers
- Agrochemicals



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Caption: Key properties and application areas of **8-Hydroxyquinaldine**.

Conclusion

8-Hydroxyquinaldine is a compound of significant interest to researchers in chemistry, biology, and materials science. Its unique combination of a privileged heterocyclic scaffold and potent metal-chelating ability drives its utility across diverse fields, from analytical reagents to precursors for advanced pharmaceutical agents. The well-established synthesis protocols and clear physicochemical properties provide a solid foundation for further research and development into novel applications for this versatile molecule.

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- To cite this document: BenchChem. [8-Hydroxyquinaldine chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167061#8-hydroxyquinaldine-chemical-structure-and-properties]

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